

Comprehensive Safety and Handling Guide for Dimethyl Succinate

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Compound of Interest

Compound Name: *Dimethyl Succinate*

Cat. No.: *B031001*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Dimethyl Succinate**, including detailed operational and disposal plans.

Physicochemical and Safety Data

The following table summarizes the key quantitative data for **Dimethyl Succinate**, compiled for easy reference and comparison.

Property	Value	Citations
CAS Number	106-65-0	[1]
Molecular Formula	C6H10O4	[2]
Molecular Weight	146.14 g/mol	[2]
Appearance	Colorless liquid	[1][3]
Odor	Aromatic	[3]
Boiling Point	195.3 - 200 °C (383.5 - 392 °F)	[2][3]
Melting Point	16 - 19 °C (61 - 66.2 °F)	[3][4]
Flash Point	85 - 90 °C (185 - 194 °F)	[1][2][3]
Autoignition Temperature	365 °C (689 °F)	[3]
Vapor Pressure	0.3 mmHg @ 20 °C	[3]
Specific Gravity	1.110	[3]
Solubility	Soluble in water, miscible with diethyl ether, acetone, and ethanol.	[2][3]
Explosion Limits	Lower: 1.00%, Upper: 8.50%	[3]

Hazard Identification and Personal Protective Equipment (PPE)

Dimethyl Succinate is classified as a combustible liquid that can cause serious eye irritation and may cause skin and respiratory tract irritation.[1][4] It is also harmful to aquatic life.[2][4] Therefore, adherence to proper safety protocols and the use of appropriate PPE are mandatory.

Required Personal Protective Equipment:

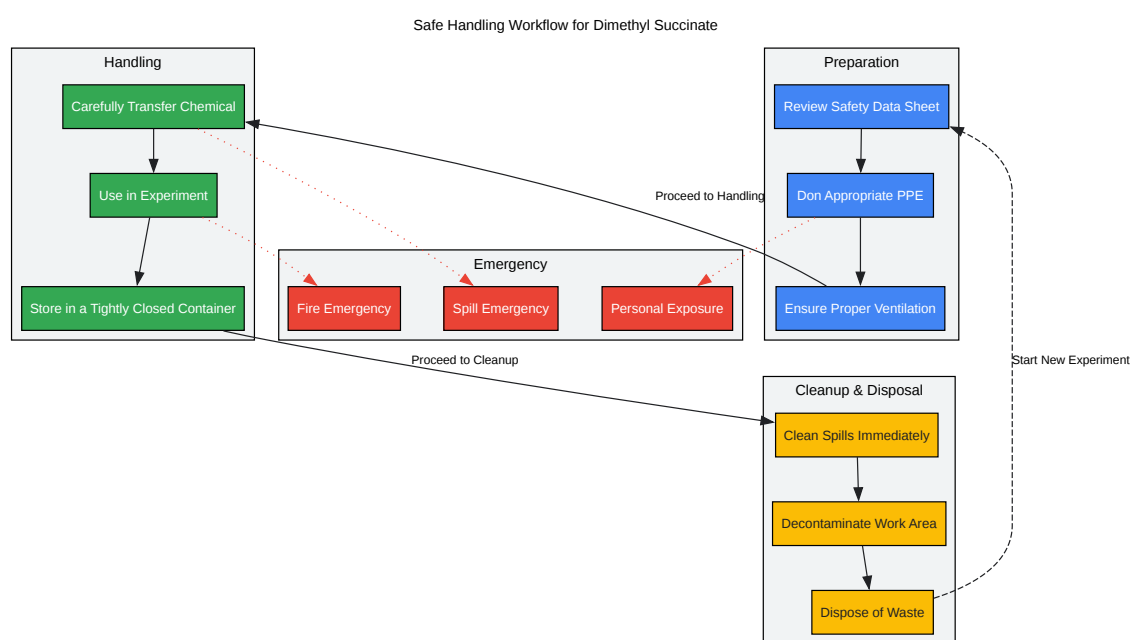
- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or

European Standard EN166.[1]

- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[1] Chemical-resistant gloves (e.g., nitrile rubber) are recommended. A chemical-resistant apron and antistatic boots may also be necessary depending on the scale of work.[3]
- Respiratory Protection: Use in a well-ventilated area.[1] If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator may be required.
- Body Protection: Wear a standard laboratory coat.

Experimental Workflow and Handling Procedures

The following diagram and procedural steps outline the safe handling of **Dimethyl Succinate** from receipt to disposal.



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Caption: Workflow for the safe handling of **Dimethyl Succinate**.

Step-by-Step Handling Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Ensure the work area is well-ventilated.[\[1\]](#)[\[5\]](#)
 - Put on all required personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handling and Use:
 - Avoid contact with eyes, skin, and clothing.[\[1\]](#)
 - Avoid inhalation of vapor or mist.[\[4\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[\[1\]](#)[\[3\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.
 - Use in a chemical fume hood if there is a risk of inhalation.
- Storage:
 - Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases.[\[1\]](#)[\[3\]](#)
 - Keep containers tightly closed and properly labeled.[\[3\]](#)
 - Store in the original container or a suitable alternative like a metal can or drum.[\[5\]](#)

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.[\[1\]](#)[\[4\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops or persists.[\[1\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[1\]](#)

Fire Fighting Measures:

- In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)
- Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[3\]](#)
- Combustible liquid; containers may explode when heated.[\[3\]](#)

Accidental Release Measures:

- Ensure adequate ventilation.
- Remove all sources of ignition.[\[6\]](#)
- Use personal protective equipment.[\[4\]](#)
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[4\]](#)
- Prevent the spill from entering drains or waterways.[\[4\]](#)[\[5\]](#)

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][4]
- Do not allow the product to enter drains.[4] Discharge into the environment must be avoided. [2][4]
- Empty containers retain product residue and can be dangerous. Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[1]

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sdfine.com [sdfine.com]
- 6. echemi.com [echemi.com]
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